

# Gas chromatography-mass spectrometry (GC-MS) protocol for Trimethylhexanol analysis

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## Compound of Interest

Compound Name: Trimethylhexanol

Cat. No.: B073689

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## Application Notes and Protocols for the GC-MS Analysis of Trimethylhexanol

### Introduction

**Trimethylhexanol**, specifically 3,5,5-trimethyl-1-hexanol, is a branched-chain nonyl alcohol used as a fragrance ingredient, solvent, and intermediate in chemical synthesis.<sup>[1][2]</sup> Accurate and reliable quantification of **Trimethylhexanol** in various matrices is crucial for quality control, formulation development, and safety assessment. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of volatile and semi-volatile compounds like **Trimethylhexanol** due to its high sensitivity and specificity. This document provides a detailed protocol for the analysis of 3,5,5-trimethyl-1-hexanol using GC-MS.

### Experimental Protocol

This protocol outlines the steps for sample preparation and GC-MS analysis of **Trimethylhexanol**.

#### 1. Sample Preparation

The sample preparation method should be adapted based on the sample matrix. The goal is to extract **Trimethylhexanol** into a volatile organic solvent suitable for GC-MS analysis.

- Liquid Samples (e.g., fragrances, solvents):
  - Accurately dilute the sample in a suitable volatile solvent such as hexane, ethyl acetate, or dichloromethane to a final concentration of approximately 1-10 µg/mL.
  - Vortex the solution to ensure homogeneity.
  - If the sample contains particulates, centrifuge or filter it through a 0.45 µm syringe filter into a clean GC vial.
- Solid or Semi-Solid Samples (e.g., creams, waxes):
  - Accurately weigh a known amount of the homogenized sample into a glass tube.
  - Add a measured volume of a suitable extraction solvent (e.g., hexane or a mixture of hexane and a more polar solvent).
  - Vortex or sonicate the mixture for 15-20 minutes to ensure complete extraction of **Trimethylhexanol**.
  - Centrifuge the mixture to separate the solid matrix from the solvent.
  - Carefully transfer the supernatant (the solvent layer) to a clean GC vial.

## 2. GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of **Trimethylhexanol**. These may be optimized for the specific instrument and application.

Parameter	Recommended Condition
Gas Chromatograph	
Column	Non-polar capillary column (e.g., DB-5ms, HP-5ms, or equivalent), 30 m x 0.25 mm I.D., 0.25 µm film thickness
Injector	Split/splitless injector, operated in split mode with a split ratio of 20:1 to 50:1.
Injector Temperature	250 °C
Carrier Gas	Helium at a constant flow rate of 1.0 - 1.2 mL/min.
Oven Temperature Program	Initial temperature: 60 °C, hold for 2 minutes. Ramp at 10 °C/min to 240 °C, hold for 5 minutes.
Injection Volume	1 µL
Mass Spectrometer	
Ion Source	Electron Ionization (EI) at 70 eV.
Ion Source Temperature	230 °C
Transfer Line Temperature	280 °C
Scan Mode	Full scan mode from m/z 40 to 300 for qualitative analysis. Selected Ion Monitoring (SIM) for quantitative analysis.
SIM Ions for 3,5,5-Trimethyl-1-hexanol	Quantifier ion: 57.0. Qualifier ions: 69.0, 87.0, 111.0. <a href="#">[1]</a>

### 3. Data Analysis

- Identification: The identification of 3,5,5-trimethyl-1-hexanol is confirmed by comparing the retention time and the acquired mass spectrum with a reference standard or a library spectrum (e.g., NIST).

- Quantification: For quantitative analysis, a calibration curve should be prepared using standard solutions of 3,5,5-trimethyl-1-hexanol of known concentrations. The peak area of the quantifier ion ( $m/z$  57.0) is plotted against the concentration. The concentration of **Trimethylhexanol** in the samples is then determined from this calibration curve.

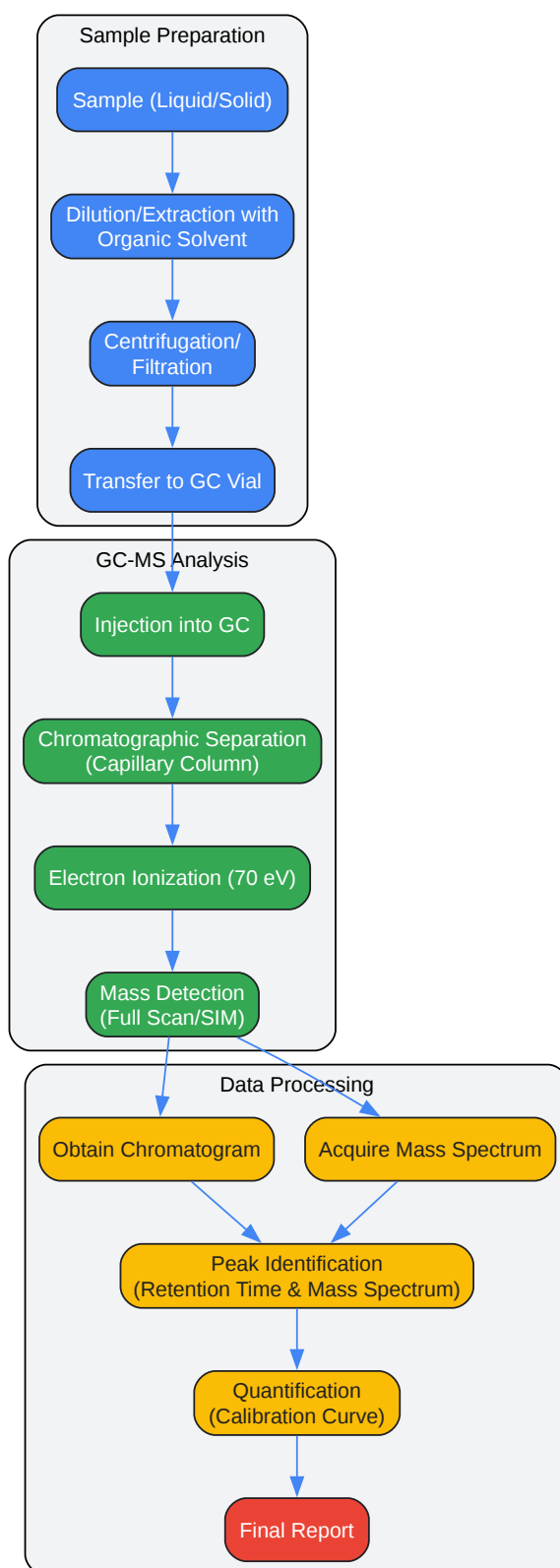
## Data Presentation

The following table summarizes the key quantitative data for the GC-MS analysis of 3,5,5-trimethyl-1-hexanol.

Parameter	Value	Reference
Molecular Weight	144.25 g/mol	[1]
CAS Registry Number	3452-97-9	[2]
Kovats Retention Index (Standard Non-polar)	1041	[1][3]
Major Mass Fragments ( $m/z$ ) and Abundance	57.0 (99.99), 69.0 (43.50), 56.0 (33.70), 87.0 (25.17), 111.0 (16.88)	[1]

## Experimental Workflow and Signaling Pathways

The logical flow of the analytical protocol is depicted in the following diagram.



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Caption: GC-MS workflow for **Trimethylhexanol** analysis.

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## References

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